

Safety and handling precautions for 2-Methoxy-6-methylpyridine

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Compound of Interest

Compound Name: 2-Methoxy-6-methylpyridine

Cat. No.: B1310761

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An In-Depth Technical Guide to the Safe Handling of **2-Methoxy-6-methylpyridine**

For Researchers, Scientists, and Drug Development Professionals

Authored by: Gemini, Senior Application Scientist Abstract

This technical guide provides a comprehensive overview of the essential safety and handling precautions for **2-Methoxy-6-methylpyridine** (CAS No: 63071-03-4). Designed for researchers, scientists, and professionals in drug development, this document moves beyond a standard Safety Data Sheet (SDS) to offer a deeper understanding of the inherent risks and the scientific rationale behind recommended safety protocols. By synthesizing technical data with practical, field-proven insights, this guide aims to foster a culture of safety and ensure the well-being of laboratory personnel working with this versatile chemical intermediate. We will delve into its physicochemical properties, toxicological profile, appropriate engineering controls, personal protective equipment, and emergency procedures, all grounded in authoritative sources to ensure scientific integrity.

Understanding the Compound: Physicochemical & Hazard Profile

2-Methoxy-6-methylpyridine is a substituted pyridine derivative utilized in various facets of organic synthesis, including pharmaceutical and agrochemical development.^[1] Its molecular

structure, featuring both a methoxy and a methyl group on the pyridine ring, dictates its reactivity, solubility, and hazard profile. A foundational understanding of these properties is critical for anticipating its behavior and implementing effective safety measures.

Core Chemical Identity

| Property | Value | Source(s) |
|-------------------|----------------------------------|---|
| IUPAC Name | 2-methoxy-6-methylpyridine | [2] [3] |
| Synonyms | 2-Methoxy-6-picoline | [1] [4] |
| CAS Number | 63071-03-4 | [1] [2] [5] |
| Molecular Formula | C ₇ H ₉ NO | [1] [2] |
| Molecular Weight | 123.15 g/mol | [1] [2] |
| Appearance | Colorless to light yellow liquid | [1] [3] |
| Solubility | Slightly soluble in water. | [4] |

GHS Hazard Classification & Rationale

The Globally Harmonized System (GHS) provides a standardized framework for communicating the hazards of chemical products. **2-Methoxy-6-methylpyridine** is classified with multiple hazards, each necessitating specific precautions.[\[2\]](#)[\[6\]](#)

| GHS Hazard Statement | Classification | Rationale & Implications for Handling |
|------------------------------------|--|--|
| H226: Flammable liquid and vapor | Flammable Liquid, Category 3 | The compound has a flash point of 49°C (120°F), meaning it can ignite under ambient conditions. ^[4] This necessitates strict control of ignition sources, use of non-sparking tools, and storage in a flammables cabinet. ^{[5][7]} Vapors are heavier than air and can travel to an ignition source and flash back. ^[5] |
| H302: Harmful if swallowed | Acute Toxicity, Oral, Category 4 | Ingestion can lead to systemic toxicity. ^{[2][6]} Strict prohibition of eating, drinking, or smoking in the laboratory is mandatory. ^{[8][9]} |
| H312: Harmful in contact with skin | Acute Toxicity, Dermal, Category 4 | The compound can be absorbed through the skin, causing systemic effects. ^{[2][6]} This underscores the need for appropriate chemical-resistant gloves and a lab coat. ^{[9][10]} |
| H332: Harmful if inhaled | Acute Toxicity, Inhalation, Category 4 | Vapors or mists are hazardous if inhaled, potentially causing respiratory irritation and systemic toxicity. ^{[2][6]} All work must be conducted in a certified chemical fume hood. ^{[9][10]} |
| H315: Causes skin irritation | Skin Corrosion/Irritation, Category 2 | Direct contact can cause redness and irritation. ^{[2][6]} Prolonged or repeated |

exposure should be avoided.

[11]

H319: Causes serious eye irritation

Serious Eye Damage/Irritation, Category 2

Vapors and splashes pose a significant risk to the eyes, causing serious irritation.[2][6] Chemical splash goggles are essential.[5][9][11]

The Self-Validating Safety Protocol: A Multi-Layered Approach

A robust safety protocol is not merely a list of rules but a self-validating system where each component logically reinforces the others. This is achieved through a combination of engineering controls, administrative procedures, and personal protective equipment (PPE).

Engineering Controls: The First Line of Defense

Engineering controls are designed to isolate personnel from the hazard. For **2-Methoxy-6-methylpyridine**, the following are non-negotiable:

- Chemical Fume Hood: All manipulations of the compound must be performed inside a properly functioning chemical fume hood to prevent the inhalation of harmful vapors.[9][10] The volatile nature of pyridine derivatives makes this control essential.
- Ventilation: The laboratory must be well-ventilated to ensure that any fugitive emissions are diluted and removed.[8][11]
- Eyewash Stations and Safety Showers: These must be readily accessible and tested regularly. Their proximity is critical for immediate decontamination in the event of an exposure.[5][7][11]
- Grounding and Bonding: To mitigate the risk of fire from static discharge, proper grounding and bonding of containers and receiving equipment is required during transfers of the flammable liquid.[5][12]

Administrative Controls: Standard Operating Procedures (SOPs)

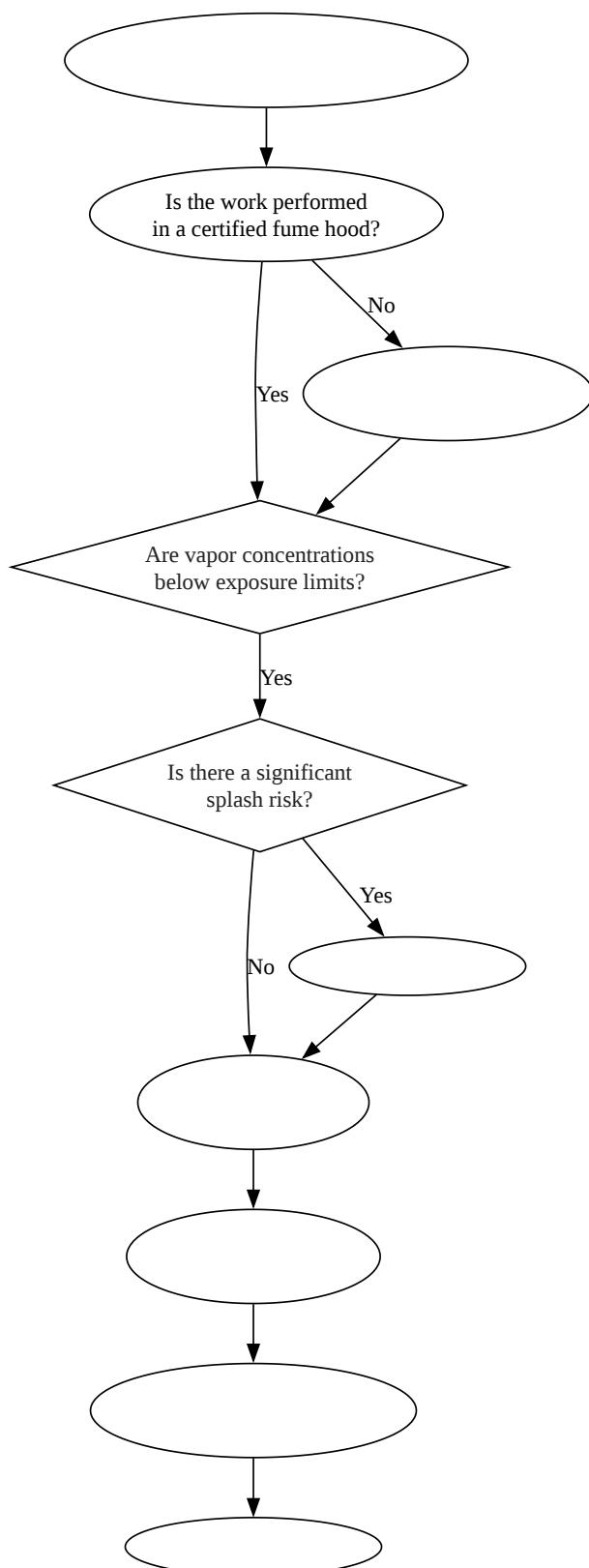
Clear, written protocols are essential for ensuring consistent and safe practices.

- Restricted Access: Only trained and authorized personnel should be allowed to work with this compound.
- No Unattended Operations: Experiments involving heating or reactions with **2-Methoxy-6-methylpyridine** should never be left unattended.
- Waste Management: Dispose of waste in a dedicated, properly labeled hazardous waste container.^[8] Never pour pyridine derivatives down the drain.^{[10][13]}

Personal Protective Equipment (PPE): The Final Barrier

PPE is the last line of defense and must be selected based on the specific hazards of **2-Methoxy-6-methylpyridine**.

- Eye and Face Protection: Chemical safety goggles are mandatory.^{[5][11]} A face shield should be worn in situations with a higher risk of splashing.
- Skin Protection:
 - Gloves: Wear nitrile or neoprene gloves.^[9] Latex gloves are not suitable.^[9] Gloves must be inspected before use and changed immediately if contaminated.^{[13][14]}
 - Lab Coat: A flame-resistant lab coat is recommended. It should be fully buttoned to provide maximum coverage.
- Respiratory Protection: A NIOSH-approved respirator with an appropriate organic vapor cartridge may be required if engineering controls are insufficient or during emergency situations.^{[5][11]} Respirator use must be part of a comprehensive respiratory protection program.



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Step-by-Step Handling & Storage Protocols

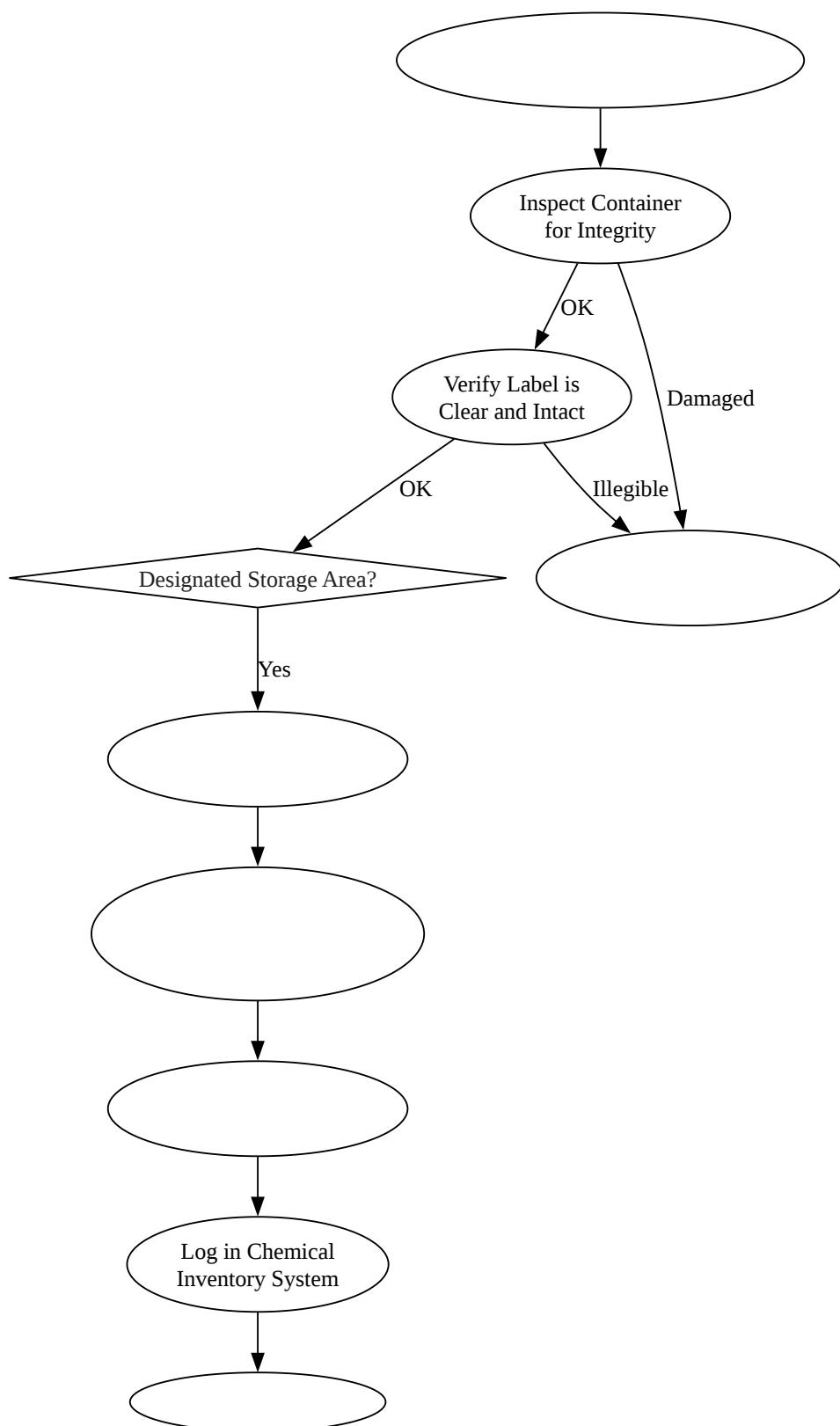
Adherence to methodical procedures is paramount. The causality behind these steps is rooted in mitigating the risks of flammability, toxicity, and reactivity.

Safe Handling & Dispensing Workflow

- Preparation: Before starting, ensure the fume hood is operational, the work area is clear of clutter and ignition sources, and all necessary PPE is donned correctly.[9][10]
- Container Inspection: Visually inspect the container for any damage or leaks before moving it.
- Grounding: When transferring from a larger container, ensure both the source and receiving vessels are grounded and bonded to prevent static electricity buildup.[5][12]
- Dispensing: Use only non-sparking tools for opening and closing containers.[5] Dispense the liquid slowly to minimize splashing and vapor generation.
- Sealing: After dispensing, securely close the container.[8][9]
- Cleanup: Clean any minor spills within the fume hood immediately using an appropriate absorbent material (e.g., vermiculite, sand).[10][15]
- Post-Handling: Wash hands and any exposed skin thoroughly with soap and water after handling is complete.[5][16]

Storage Requirements

- Location: Store in a cool, dry, well-ventilated area away from direct sunlight and heat.[4][7][8] A dedicated, approved flammables cabinet is the appropriate storage location.[15]
- Container: Keep the container tightly closed to prevent the escape of flammable vapors and to avoid absorption of atmospheric moisture.[5][8][9]
- Incompatibilities: Segregate from strong oxidizing agents, acids, and acid chlorides.[5][15] Contact with these materials can lead to vigorous, potentially explosive reactions.



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Emergency Procedures: Preparedness and Response

In the event of an emergency, a calm and methodical response is crucial.

First Aid Measures

| Exposure Route | Action | Rationale |
|----------------|---|--|
| Inhalation | Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [5] [8] [17] | To remove the individual from the toxic atmosphere and provide respiratory support. |
| Skin Contact | Immediately remove all contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists. [5] [17] | To rapidly dilute and remove the chemical from the skin surface, minimizing irritation and absorption. |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [5] [8] [17] | To thoroughly rinse the chemical from the eye to prevent serious damage. |
| Ingestion | Do NOT induce vomiting. Rinse the mouth with water. If the person is conscious, have them drink plenty of water. Seek immediate medical attention. [5] [11] [17] | Inducing vomiting can cause aspiration of the chemical into the lungs. |

Spills and Leaks

- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, but avoid actions that could create ignition sources.
- Control Ignition Sources: Remove all sources of heat, sparks, and flames.[15][18]
- Containment: For small spills, use a non-combustible absorbent material like sand, vermiculite, or earth to contain the spill.[10][13][15]
- Collection: Carefully collect the absorbed material into a sealed, labeled container for hazardous waste disposal.[15]
- Decontamination: Clean the spill area thoroughly.

Fire Fighting

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[5][7] Do not use a solid stream of water, as it may spread the fire.[7]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[5][7]
- Hazards: Containers may explode when heated.[5] During a fire, irritating and highly toxic gases, including nitrogen oxides and carbon oxides, may be generated.[5][7][19]

Conclusion

2-Methoxy-6-methylpyridine is a valuable reagent in modern chemical research and development. However, its utility is matched by its potential hazards. A thorough understanding of its flammability, toxicity, and reactivity is not merely a regulatory requirement but a scientific responsibility. By implementing the multi-layered safety protocols outlined in this guide—from engineering controls and robust SOPs to the correct use of PPE—researchers can confidently handle this compound, ensuring both the integrity of their work and the safety of their laboratory environment.

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